

# A Comprehensive Technical Guide to the Safe Handling of Fmoc-Asn-OH Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-Asn-OH

Cat. No.: B557076

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling protocols for **Fmoc-Asn-OH** (N $\alpha$ -(9-Fluorenylmethoxycarbonyl)-L-asparagine), a key reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes. This document also addresses the often-used trityl-protected form, Fmoc-Asn(Trt)-OH, and outlines its advantages in peptide synthesis.

## Chemical and Physical Properties

**Fmoc-Asn-OH** is a white to off-white crystalline powder.<sup>[1]</sup> Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value	References
Molecular Formula	C <sub>19</sub> H <sub>18</sub> N <sub>2</sub> O <sub>5</sub>	[2]
Molecular Weight	354.36 g/mol	[2]
CAS Number	71989-16-7	[3]
EC Number	276-252-2	[3]
Melting Point	~190 °C (decomposes)	
Solubility	Slightly soluble in water. Soluble in DMSO and DMF.	[1][3]
Storage Temperature	2-8°C	[4]

## Hazard Identification and Safety Precautions

While **Fmoc-Asn-OH** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, it is crucial to handle all chemicals with caution.[3][5] The primary risks associated with **Fmoc-Asn-OH** powder are mechanical irritation and potential hazards from dust inhalation.

GHS Hazard Information for the related compound Fmoc-Asn(Trt)-OH:

Pictogram	Hazard Class and Category	Hazard Statement
Hazardous to the aquatic environment, long-term hazard	H411: Toxic to aquatic life with long lasting effects.[6]	

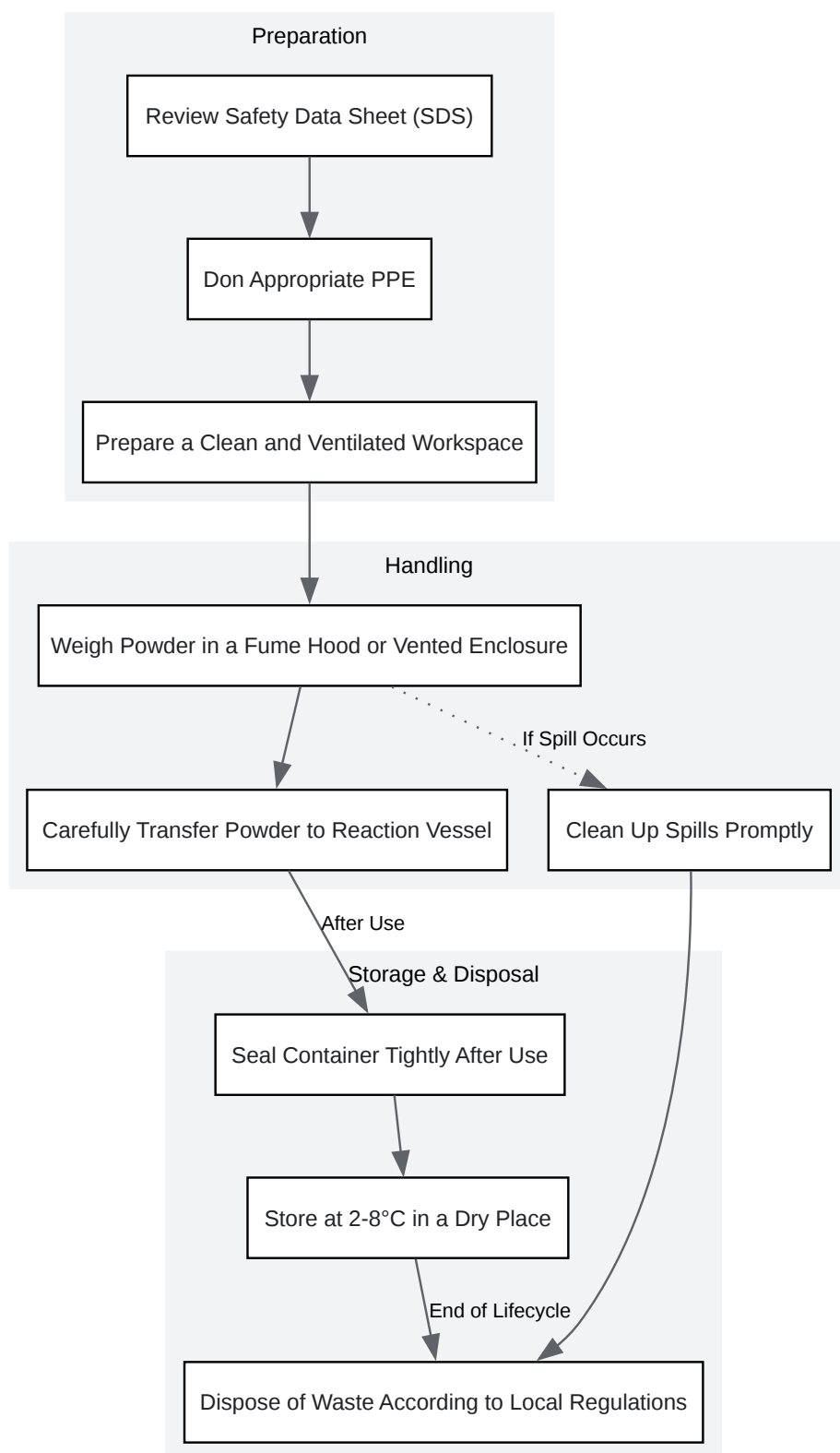
## Personal Protective Equipment (PPE)

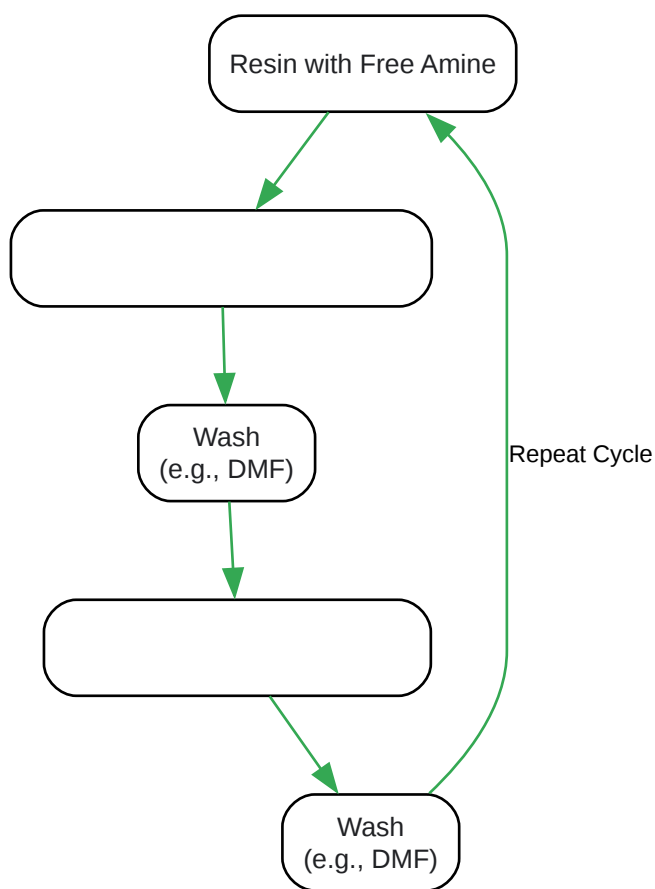
Appropriate PPE must be worn at all times when handling **Fmoc-Asn-OH** powder to minimize exposure.

PPE	Specification
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	A NIOSH-approved N95 or P1 dust mask should be used when handling large quantities or when dust generation is likely. <sup>[4][6]</sup>
Body Protection	A laboratory coat should be worn.

## Safe Handling Workflow

The following diagram outlines the standard workflow for the safe handling of **Fmoc-Asn-OH** powder in a laboratory setting.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fmoc-L-asparagine | C<sub>19</sub>H<sub>18</sub>N<sub>2</sub>O<sub>5</sub> | CID 2724774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. severnbiotech.com [severnbiotech.com]
- 4. Fmoc-Asn-OH = 96.0 71989-16-7 [sigmaaldrich.com]
- 5. anaspec.com [anaspec.com]

- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Fmoc-Asn-OH Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557076#safety-and-handling-of-fmoc-asn-oh-powder]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)